

An In-depth Technical Guide to the Molecular Weight and Purity of Isomalt

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Compound of Interest

Compound Name: *Isomalt*

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This technical guide provides a comprehensive overview of the molecular characteristics of **isomalt**, a sugar substitute widely used in the food and pharmaceutical industries. While the concept of a "molecular weight distribution" is typically applied to polymers, this guide will address the core principles of **isomalt**'s molecular identity, focusing on its precise molecular weight, isomeric composition, and the analytical techniques used to determine its purity and identify any related substances.

Chemical Composition and Molecular Weight of Isomalt

Isomalt is not a single chemical entity but an equimolar mixture of two diastereomeric disaccharide alcohols:

- 1-O- α -D-Glucopyranosyl-D-mannitol (GPM)
- 6-O- α -D-Glucopyranosyl-D-sorbitol (GPS)^[1]

Both GPM and GPS are isomers with the same chemical formula, C₁₂H₂₄O₁₁, and consequently, the same molecular weight.^{[2][3]} The manufacturing process is designed to produce these two components in a roughly 1:1 ratio.^[4]

Table 1: Molecular Properties of **Isomalt** Isomers

Property	Value	Reference
Chemical Formula	C12H24O11	[2] [3]
Molecular Weight	344.31 g/mol	[5] [6]
Isomeric Composition	Equimolar mixture of GPM and GPS	[1]

The precise molecular weight and well-defined composition mean that, unlike polymers, pure **isomalt** does not have a molecular weight distribution. Instead, analytical focus is placed on confirming the identity and purity of the two isomers and quantifying any process-related impurities.

Manufacturing Process and Potential Impurities

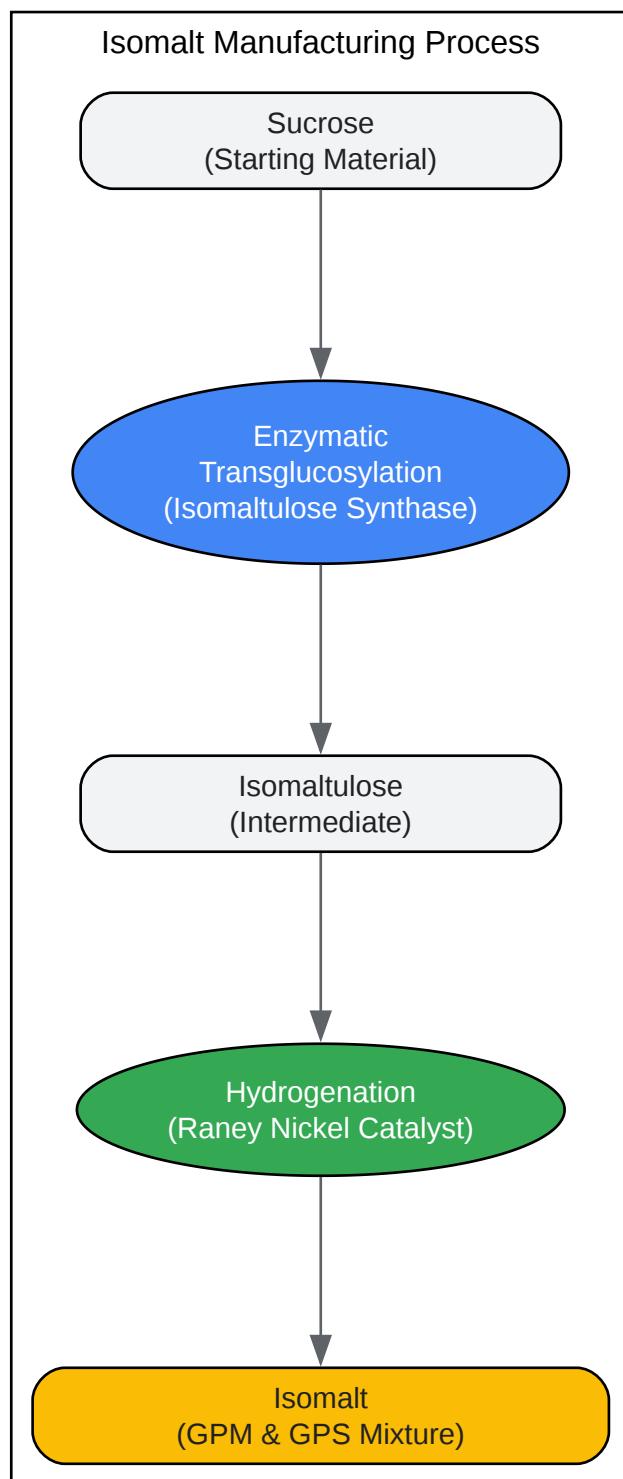
Isomalt is produced in a two-stage process from sucrose.[\[1\]](#) Understanding this process is key to understanding the potential impurity profile.

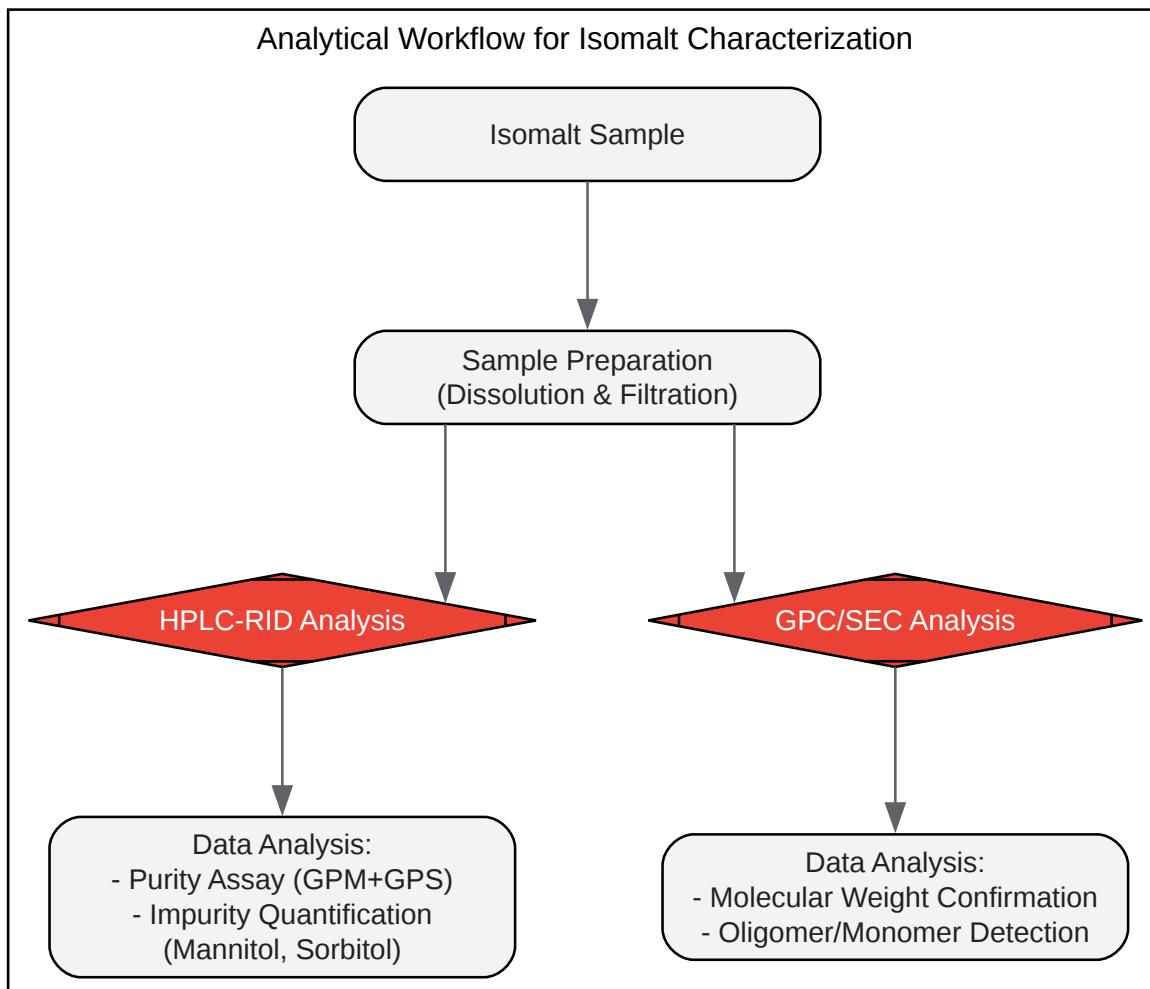
- Enzymatic Transglucosylation: Sucrose is converted into the intermediate, **isomaltulose**, using the enzyme **isomaltulose synthase**.[\[1\]](#)
- Hydrogenation: The **isomaltulose** is then hydrogenated using a Raney nickel catalyst. This step reduces the fructose moiety of **isomaltulose** to a mixture of the sugar alcohols, sorbitol and mannitol, resulting in the formation of GPS and GPM.[\[1\]](#)

Potential impurities in the final product can include:

- Unreacted **isomaltulose**
- Monosaccharide alcohols: Sorbitol and Mannitol[\[7\]](#)[\[8\]](#)
- Reducing sugars

Commercial grades of **isomalt** have stringent specifications for these impurities.





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References

- 1. Isomalt - Wikipedia [en.wikipedia.org]
- 2. 1-O-alpha-D-Glucopyranosyl-D-mannitol | C12H24O11 | CID 88735 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. 6-O- α -D-GLUCOPYRANOSYL-D-GLUCITOL | CymitQuimica [cymitquimica.com]
- 4. 1-O-ALPHA-D-GLUCOPYRANOSYL-D-MANNITOL | 20942-99-8 [chemicalbook.com]
- 5. Buy 1-O-alpha-D-Glucopyranosyl-d-mannitol dihydrate | 174060-42-5 [smolecule.com]
- 6. Isomaltitol | C12H24O11 | CID 94169 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Sorbitol [webbook.nist.gov]
- 8. Sorbitol - Wikipedia [en.wikipedia.org]
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